

A Technical Guide to the Isolation of Nigrolineaxanthones from *Garcinia nigrolineata*

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Compound of Interest

Compound Name: *Nigrolineaxanthone V*

Cat. No.: B041114

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This technical guide provides a comprehensive overview of the methodologies for the isolation of nigrolineaxanthones, a class of xanthone derivatives, from the plant *Garcinia nigrolineata*. Due to the current absence of specific published data on "**Nigrolineaxanthone V**," this document outlines a generalized yet detailed protocol based on established methods for the successful isolation and characterization of other named nigrolineaxanthones from this species.

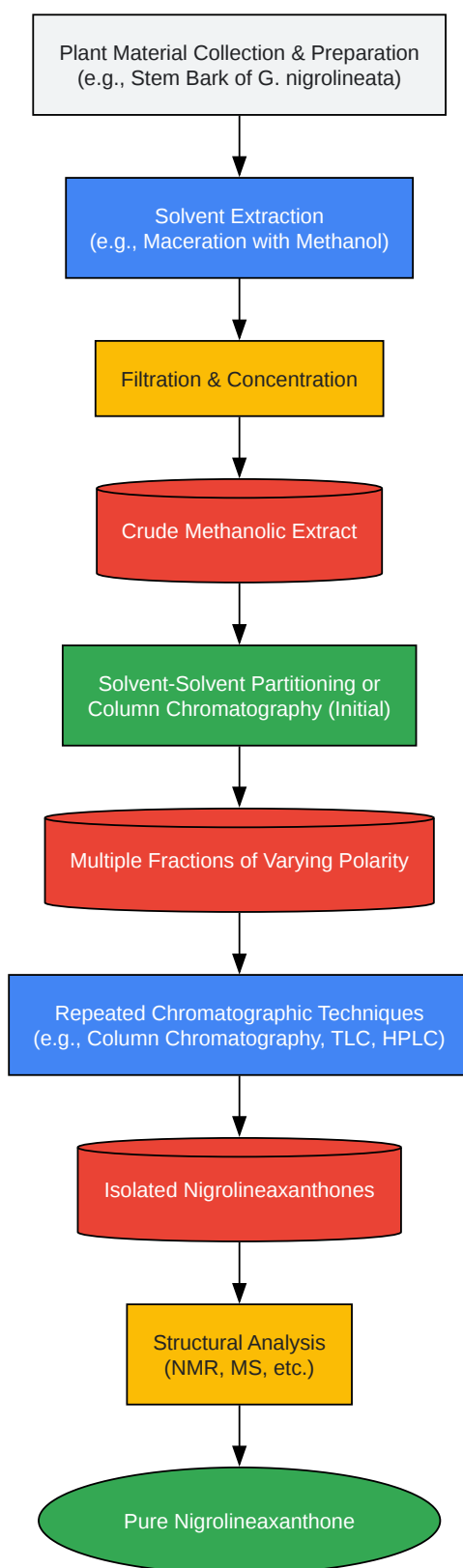
Introduction

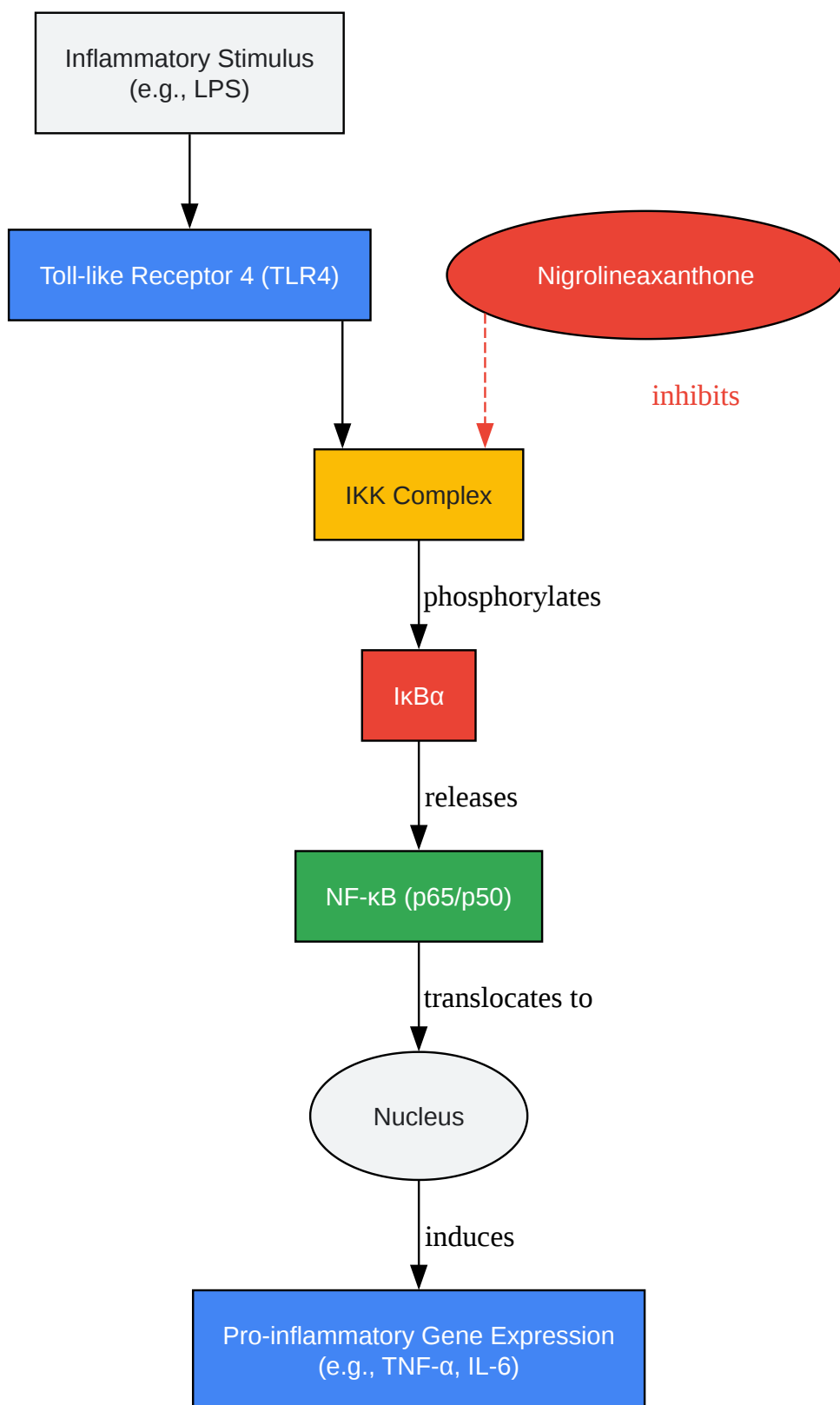
Garcinia nigrolineata, a plant belonging to the Clusiaceae family, is a rich source of various phytochemicals, including a diverse range of xanthones.^{[1][2]} These compounds, particularly the nigrolineaxanthones, have garnered scientific interest for their potential biological activities. Previous phytochemical studies on *Garcinia nigrolineata* have led to the successful isolation and characterization of several novel xanthones, designated as nigrolineaxanthones A-I from the stem bark and nigrolineaxanthones J-S from the leaves.^{[1][3]} This guide synthesizes the common experimental procedures employed in these studies to provide a robust framework for future research and drug discovery efforts focused on this class of compounds.

General Experimental Workflow

The isolation of nigrolineaxanthones from *Garcinia nigrolineata* typically follows a multi-step process involving extraction, fractionation, and purification. The overall workflow is depicted in

the diagram below.





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References

- 1. Xanthones from the stem bark of *Garcinia nigrolineata* - PubMed
[pubmed.ncbi.nlm.nih.gov]
- 2. Effects of the Bark Resin Extract of *Garcinia nigrolineata* on Chronic Stress-Induced Memory Deficit in Mice Model and the In Vitro Monoamine Oxidases and β -Amyloid Aggregation Inhibitory Activities of Its Prenylated Xanthone Constituents - PMC
[pmc.ncbi.nlm.nih.gov]
- 3. Antibacterial xanthones from the leaves of *Garcinia nigrolineata* - PubMed
[pubmed.ncbi.nlm.nih.gov]
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